

Dicamba-butyric acid CAS number and molecular weight

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Compound of Interest

Compound Name: Dicamba-butyric acid

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An In-depth Technical Guide to Dicamba-butyric acid

This technical guide provides a comprehensive overview of **Dicamba-butyric acid**, a derivative of the well-known herbicide Dicamba. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and biological mode of action. Given the limited specific data on **Dicamba-butyric acid**, this guide also includes extensive information on its parent compound, Dicamba, to provide a thorough contextual understanding.

Core Compound Identification

Dicamba-butyric acid is chemically identified as 2-(4-carboxybutoxy)-3,6-dichlorobenzoic acid. It is a derivative of Dicamba, where the methoxy group is replaced by a butyric acid ether linkage.

Property	Value	
CAS Number	2892008-11-4	
Molecular Formula	C12H12Cl2O5	
Molecular Weight	307.12 g/mol	
IUPAC Name	2-(4-carboxybutoxy)-3,6-dichlorobenzoic acid	



Physicochemical and Toxicological Properties

Detailed experimental data specifically for **Dicamba-butyric acid** is limited. Therefore, the following tables provide the fundamental properties of **Dicamba-butyric acid** and a more extensive dataset for its parent compound, Dicamba, which is expected to exhibit similar, though not identical, characteristics.

Table 1: Physicochemical Properties of Dicamba

Property	Value	
CAS Number	1918-00-9	
Molecular Formula	C ₈ H ₆ Cl ₂ O ₃	
Molecular Weight	221.04 g/mol	
Appearance	White crystalline solid	
Melting Point	114-116 °C	
Water Solubility	6.5 g/L at 25 °C	
рКа	1.87	
Vapor Pressure	4.5 mPa at 25 °C	

Table 2: Toxicological Profile of Dicamba



Endpoint	Value	Species
Acute Oral LD50	757 - 2740 mg/kg	Rat
Acute Dermal LD50	>2000 mg/kg	Rat
Acute Oral LD ₅₀ (Northern Bobwhite)	216 mg/kg	Bird
Carcinogenicity	Not likely to be a human carcinogen	-
Reproductive Effects	No effects on reproduction in rats	Rat
Skin Irritation	Moderate	Rabbit
Eye Irritation	Moderate to Severe	Rabbit

Experimental Protocols Synthesis of Dicamba (Parent Compound)

A common method for the synthesis of Dicamba involves the O-methylation of 3,6-dichlorosalicylic acid. The following is a representative experimental protocol.

Objective: To synthesize 3,6-dichloro-2-methoxybenzoic acid (Dicamba) from 3,6-dichlorosalicylic acid.

Materials:

- 3,6-dichlorosalicylic acid
- · Dimethyl carbonate
- · Anhydrous potassium carbonate
- Tetrabutylammonium bromide
- 20% Sodium hydroxide solution



- 20% Hydrochloric acid solution
- Toluene (or other suitable solvent)

Procedure:

- In a reaction vessel, combine 3,6-dichlorosalicylic acid, a portion of the dimethyl carbonate, anhydrous potassium carbonate, and tetrabutylammonium bromide.
- Heat the mixture to approximately 130 °C with stirring.
- Slowly add the remaining dimethyl carbonate to the reaction mixture over several hours.
- After the addition is complete, continue the reaction for an additional hour.
- · Recover the excess dimethyl carbonate.
- Add a 20% sodium hydroxide solution and stir at 100 °C for 2 hours to saponify the product.
- Cool the reaction mixture and acidify to a pH of 2-3 with a 20% hydrochloric acid solution.
- The resulting precipitate, Dicamba, is collected by filtration and purified.

Yields for this type of reaction can be optimized by adjusting molar ratios and reaction conditions, with reported yields often exceeding 80%.[1]

Conceptual Synthesis of Dicamba-butyric acid

While a detailed experimental protocol for **Dicamba-butyric acid** is not readily available, a conceptual synthesis can be proposed based on its structure. This would likely involve the alkylation of 3,6-dichlorosalicylic acid with a suitable 4-carbon chain containing a protected carboxylic acid, followed by deprotection.

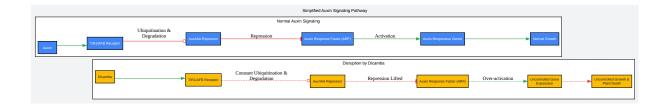
Mechanism of Action: Auxin Mimicry

Dicamba and, by extension, **Dicamba-butyric acid**, function as synthetic auxins.[1] Auxins are a class of plant hormones that regulate various aspects of plant growth and development.



At high concentrations, synthetic auxins like Dicamba lead to uncontrolled and disorganized cell division and elongation, particularly in broadleaf plants.[2] This disrupts the plant's normal physiological processes, including water transport and photosynthesis, ultimately leading to the death of the plant.[3]

The following diagram illustrates the simplified signaling pathway of natural auxin and its disruption by synthetic auxins like Dicamba.



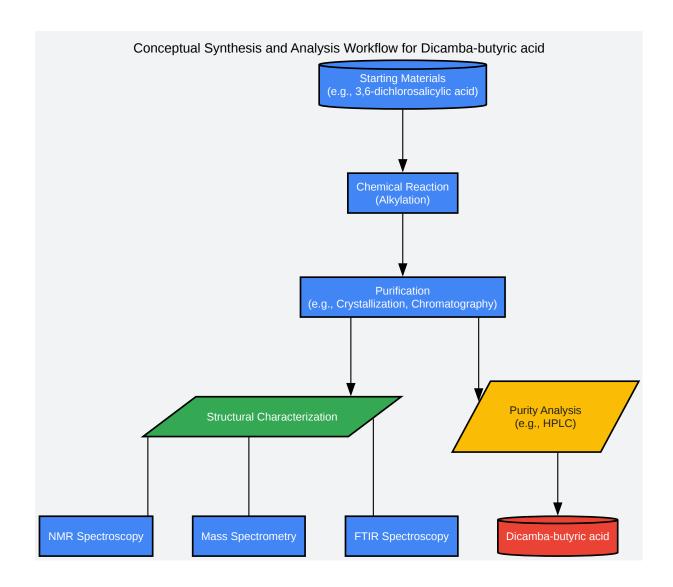
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Caption: Auxin signaling pathway and its disruption by Dicamba.

Experimental and Analytical Workflows

The development and analysis of compounds like **Dicamba-butyric acid** often involve standardized workflows, from initial synthesis to final product analysis. The following diagram illustrates a logical workflow for the synthesis and characterization of **Dicamba-butyric acid**.





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Caption: Workflow for synthesis and analysis of **Dicamba-butyric acid**.

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